

Paclitaxel Octadecanedioate: A Technical Guide to Chemical Structure, Properties, and Experimental Analysis

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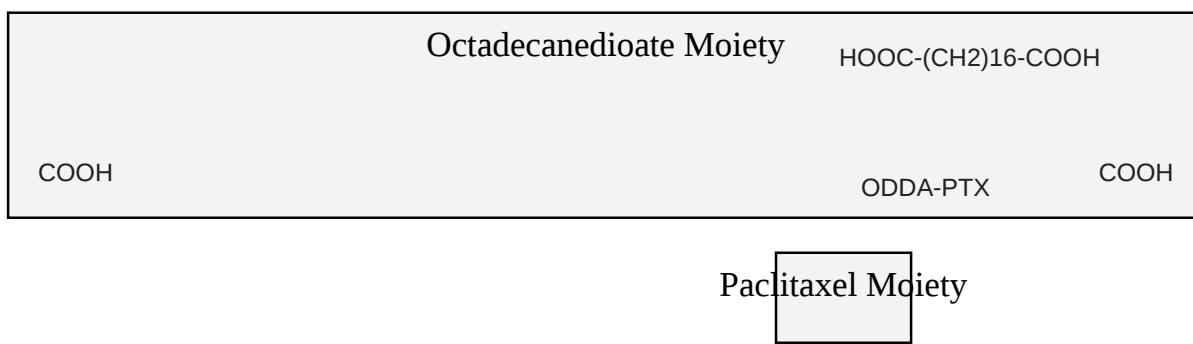
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Introduction

Paclitaxel octadecanedioate (ODDA-PTX), a novel prodrug of the widely used chemotherapeutic agent paclitaxel, has emerged as a promising candidate in oncology research. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental protocols. By conjugating paclitaxel with 1,18-octadecanedioic acid, ODDA-PTX is designed for enhanced drug delivery through its non-covalent binding to human serum albumin (HSA). This interaction facilitates targeted delivery to tumors that overexpress fatty acid transporters, potentially improving the therapeutic index compared to conventional paclitaxel formulations.

Chemical Structure and Identification

Paclitaxel octadecanedioate is formed by the esterification of the C-2' hydroxyl group of paclitaxel with one of the carboxylic acid groups of 1,18-octadecanedioic acid.[\[1\]](#)

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Caption: Chemical structure of **Paclitaxel Octadecanedioate**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	18-[(1S,2R)-1-benzamido-3- [(1S,2S,3R,4S,7R,9S,10S,12R,15S)-4,12- diacetoxy-2-benzoyloxy-1,9-dihydroxy- 10,14,17,17-tetramethyl-11-oxo-6- oxatetracyclo[11.3.1.0 ^{3,10} .0 ^{4,7}]heptadec-13-en- 15-yl]oxy]-3-oxo-1-phenylpropan-2-yl]oxy-18- oxooctadecanoic acid[2]
Synonyms	ODDA-PTX, PTX-FA18[3]
CAS Number	2089211-45-8[2]
Molecular Formula	C ₆₅ H ₈₃ NO ₁₇ [2]
Molecular Weight	1150.3 g/mol [2]

Physicochemical Properties

Paclitaxel octadecanedioate is a white to off-white solid. As a prodrug, its activity is dependent on the *in vivo* cleavage of the ester bond to release paclitaxel. A notable property is its poor aqueous solubility, necessitating formulation strategies for administration.

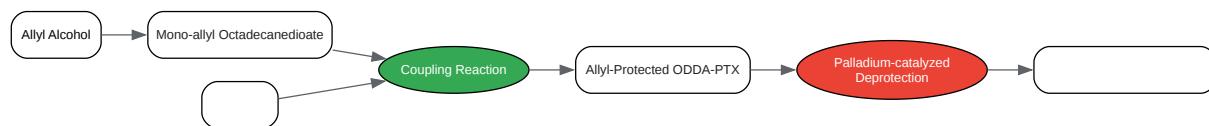
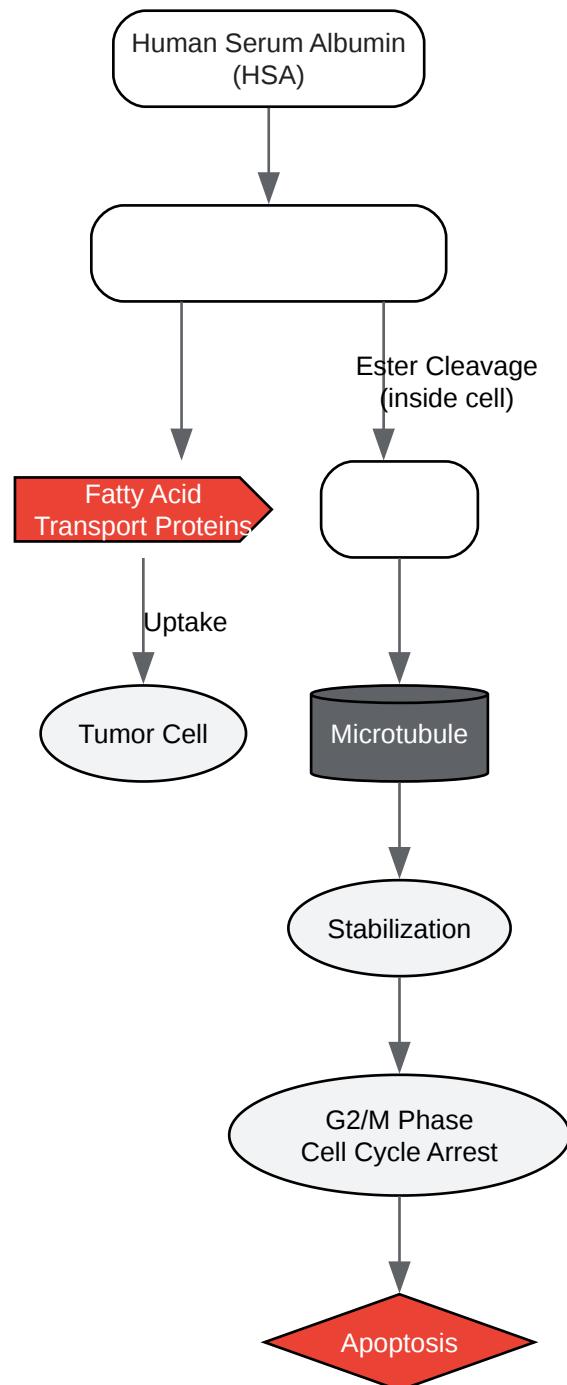
Table 2: Physicochemical Properties

Property	Value	Reference
Melting Point	Data not available for ODDA-PTX. For paclitaxel: 213-216 °C.	[4]
Solubility	DMF: 30 mg/mL DMSO: 25 mg/mL Ethanol: 20 mg/mL DMF:PBS (pH 7.2) (1:3): 0.25 mg/mL	[5]
Appearance	White to off-white crystalline powder (for Paclitaxel)	[4]

Biological Activity and Mechanism of Action

The biological activity of **paclitaxel octadecanedioate** is attributed to its active metabolite, paclitaxel. Paclitaxel is a potent anti-cancer agent that functions by stabilizing microtubules, which are crucial components of the cell's cytoskeleton. This stabilization disrupts the normal dynamic process of microtubule assembly and disassembly, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis (programmed cell death).

ODDA-PTX itself does not promote tubulin polymerization. Its efficacy lies in its ability to bind to human serum albumin (HSA), forming a non-covalent complex. This complex is then transported to tumor tissues, which often have a high demand for fatty acids and overexpress fatty acid transport proteins. This targeted delivery mechanism is believed to enhance the accumulation of the drug at the tumor site while minimizing systemic toxicity.



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